

Preparation of 1-Naphthyl PP1 Stock Solution: An Application Note and Protocol

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Compound of Interest

Compound Name: 1-Naphthyl PP1

Cat. No.: B1663660

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This document provides a detailed protocol for the preparation, storage, and handling of a stock solution of **1-Naphthyl PP1** (1-NA-PP1), a potent and selective inhibitor of Src family kinases.^{[1][2][3][4][5][6]} Accurate preparation of this stock solution is critical for ensuring reproducibility and reliability in downstream biological assays.

Introduction

1-Naphthyl PP1 is a cell-permeable pyrazolopyrimidine-based inhibitor that exhibits high selectivity for Src family kinases such as v-Src and c-Fyn, as well as the tyrosine kinase c-Abl.^{[2][3][4][5][6][7]} It is particularly useful in chemical genetics, where it preferentially inhibits engineered kinases containing a single amino acid mutation (analog-sensitive kinases) over their wild-type counterparts.^[8] This property allows for the specific and reversible inhibition of target kinases in cellular and in vivo models, facilitating the study of their roles in signaling pathways.

Quantitative Data Summary

For ease of reference, the key chemical and physical properties of **1-Naphthyl PP1** are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₁₉ H ₁₉ N ₅	[7][8]
Molecular Weight	317.39 g/mol	[2][3][5][7]
CAS Number	221243-82-9	[7][8]
Appearance	Crystalline solid	[8]
Purity	≥98%	[2][7]
Solubility	Soluble to 20 mM in DMSO	[7]
9 mg/mL in fresh DMSO (approx. 28.35 mM)	[3]	
12 mg/mL in DMSO (37.8 mM) with sonication	[5]	
30 mg/mL in DMF	[8]	
2 mg/mL in Ethanol	[8]	
Storage (Solid)	+4°C or -20°C for long-term storage (up to 3 years)	[3][5][7]
Storage (Solution)	-20°C for up to 1 month; -80°C for up to 1 year or longer	[1][3][5][9][10]

Experimental Protocol: Preparation of a 10 mM 1-Naphthyl PP1 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **1-Naphthyl PP1** in dimethyl sulfoxide (DMSO). This is a commonly used concentration for cellular assays.

Materials:

- **1-Naphthyl PP1** (solid)
- Anhydrous/molecular biology grade Dimethyl Sulfoxide (DMSO)

- Sterile microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips
- Vortex mixer
- (Optional) Sonicator

Procedure:

- Pre-weighing Preparation: Before opening, allow the vial of **1-Naphthyl PP1** to equilibrate to room temperature to prevent condensation of moisture onto the compound.
- Weighing: Carefully weigh out the desired amount of **1-Naphthyl PP1** using a calibrated analytical balance in a chemical fume hood. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.174 mg of **1-Naphthyl PP1** (Molecular Weight = 317.39 g/mol).
 - Calculation: Volume (L) x Concentration (mol/L) x Molecular Weight (g/mol) = Mass (g)
 - $0.001\text{ L} \times 0.010\text{ mol/L} \times 317.39\text{ g/mol} = 0.0031739\text{ g} = 3.174\text{ mg}$
- Dissolution:
 - Add the weighed **1-Naphthyl PP1** to a sterile microcentrifuge tube or amber glass vial.
 - Add the calculated volume of fresh, anhydrous DMSO. For 3.174 mg of **1-Naphthyl PP1**, add 1 mL of DMSO to achieve a 10 mM concentration.
 - Cap the tube/vial securely.
- Solubilization:
 - Vortex the solution vigorously for 1-2 minutes until the solid is completely dissolved.
 - Visually inspect the solution against a light source to ensure there are no visible particulates.

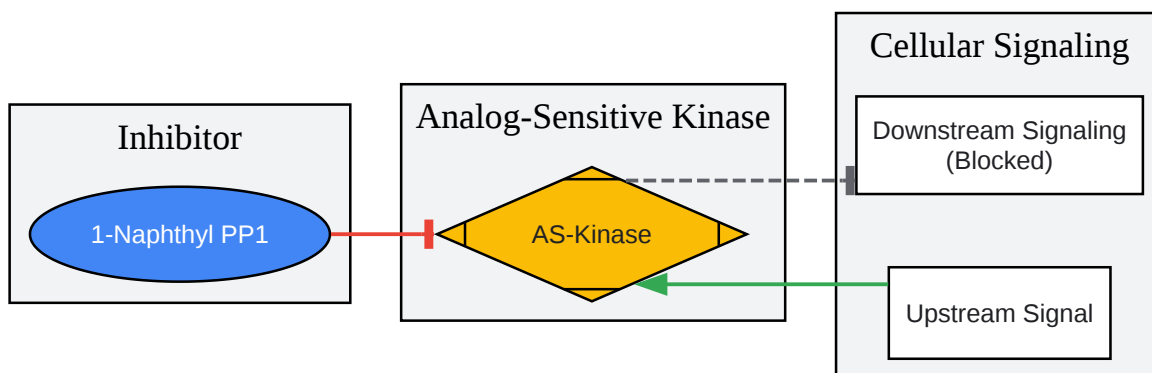
- If complete dissolution is not achieved, brief sonication (5-10 minutes) in a water bath sonicator can be beneficial.[\[5\]](#)
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 μ L) in sterile microcentrifuge tubes.
[\[3\]](#)[\[9\]](#)
 - Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.
 - For short-term storage (up to 1 month), store the aliquots at -20°C .[\[1\]](#)[\[3\]](#)
 - For long-term storage (up to 1 year or more), store the aliquots at -80°C .[\[3\]](#)[\[5\]](#)[\[10\]](#)

Safety Precautions:

- **1-Naphthyl PP1** is intended for research use only.[\[1\]](#)
- Handle the compound and its solutions in a well-ventilated area, preferably a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Consult the Safety Data Sheet (SDS) for detailed safety and handling information.

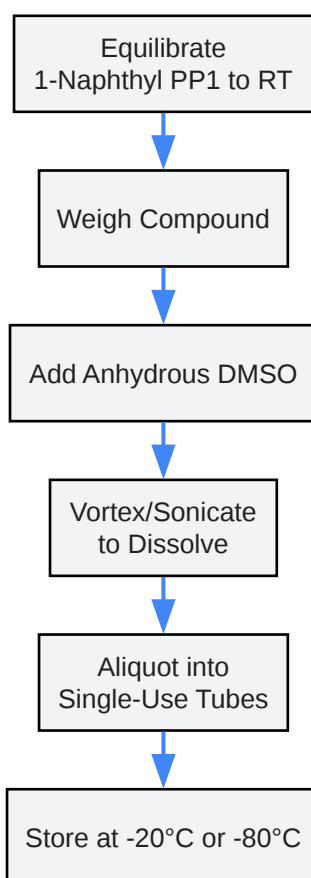
Signaling Pathway and Experimental Workflow Diagrams

The following diagrams illustrate the general mechanism of action of **1-Naphthyl PP1** and the experimental workflow for preparing the stock solution.



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Caption: Mechanism of **1-Naphthyl PP1** action on an analog-sensitive kinase.



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Caption: Workflow for preparing **1-Naphthyl PP1** stock solution.

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